

(Z)-3-Iodoacrylic acid physical properties

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Compound of Interest

Compound Name: (Z)-3-Iodoacrylic acid

CAS No.: 6214-35-3

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An In-Depth Technical Guide to the Physicochemical Properties of **(Z)-3-Iodoacrylic Acid**

Introduction

(Z)-3-Iodoacrylic acid is a halogenated α,β -unsaturated carboxylic acid that serves as a valuable and versatile building block in modern organic synthesis. Its strategic combination of three distinct functional groups—a vinyl iodide, a cis-configured alkene, and a carboxylic acid—makes it a key precursor for the construction of complex molecular architectures. For researchers in medicinal chemistry and drug development, compounds like **(Z)-3-Iodoacrylic acid** are instrumental in creating novel heterocyclic frameworks and facilitating structure-activity relationship (SAR) studies through cross-coupling reactions.^[1] Understanding its core physical properties is not merely an academic exercise; it is a prerequisite for its effective handling, reaction optimization, and the rational design of synthetic pathways. This guide provides a detailed examination of these properties, grounded in established analytical techniques, to empower researchers in leveraging this potent synthetic intermediate.

Section 1: Core Physical and Chemical Properties

The fundamental identity and physical state of **(Z)-3-Iodoacrylic acid** are summarized below. This data is critical for procurement, storage, and stoichiometric calculations.

Property	Value	Source(s)
IUPAC Name	(2Z)-3-Iodoprop-2-enoic acid	[2]
Synonyms	cis-3-Iodoacrylic acid	[3][4]
CAS Number	6214-35-3	[2][3][4][5]
Molecular Formula	C ₃ H ₃ IO ₂	[2][3]
Molecular Weight	197.96 g/mol	[4][5]
Physical Form	White to light yellow crystalline solid/powder	[4][5]
Melting Point	65 °C	[4]
Boiling Point	Data not available; likely to decompose upon heating.	
Purity (Typical)	≥95%	[5]

Molecular Structure

The spatial arrangement of atoms dictates the molecule's reactivity and interactions. The Z-configuration (from the German zusammen, meaning "together") indicates that the highest priority substituents on each carbon of the double bond, in this case, the iodine and the carboxylic acid group, are on the same side.

Caption: 2D representation of **(Z)-3-Iodoacrylic acid**.

Section 2: Acidity and Solubility Profile

Aqueous Acidity (pKa)

The pKa is a critical parameter that governs the ionization state of the molecule in aqueous media, profoundly influencing its solubility, reactivity, and biological interactions. While a specific experimental pKa value for **(Z)-3-Iodoacrylic acid** is not readily available in public databases, we can make an expert estimation based on its molecular structure.

The parent molecule, acrylic acid, has a pKa of approximately 4.25. The presence of an iodine atom at the β -position introduces a mild electron-withdrawing inductive effect. This effect helps to stabilize the resulting carboxylate anion upon deprotonation, thereby increasing the acidity of the molecule. Consequently, the pKa of **(Z)-3-Iodoacrylic acid** is expected to be slightly lower than 4.25. For any application where pH is critical, such as in biological assays or pH-dependent reactions, an experimental determination is strongly recommended.

Solubility

Quantitative solubility data is not widely reported. However, the molecule's structural features allow for a qualitative assessment:

- **Polar Solvents:** As a polar organic molecule containing a hydrogen-bond-donating and -accepting carboxylic acid group, **(Z)-3-Iodoacrylic acid** is expected to be soluble in polar organic solvents such as methanol, ethanol, DMSO, and THF.
- **Aqueous Solubility:** Its solubility in water is likely limited but will increase significantly at pH values above its pKa, as the deprotonated and highly polar carboxylate anion is formed. A related poly-zinc complex is noted to be insoluble in water but soluble in aqueous ammonia, where the basic conditions would form the soluble carboxylate.[6]
- **Non-polar Solvents:** Solubility is expected to be low in non-polar solvents like hexanes or toluene.

Section 3: Spectroscopic and Structural Characterization

Confirming the identity, purity, and stereochemistry of **(Z)-3-Iodoacrylic acid** is paramount. This is achieved through a combination of spectroscopic techniques, each providing a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure and stereochemistry of this molecule.[1]

- ^1H NMR:

- Carboxylic Acid Proton (-COOH): A broad singlet, typically observed far downfield (>10 ppm), which will readily exchange with D_2O .
- Vinyl Protons (-CH=CH-): Two signals will be present. Due to the electronegativity of the adjacent iodine and carbonyl group, they will appear in the alkene region (typically 6-8 ppm). They will appear as a pair of doublets due to coupling to each other.
- Causality & Trustworthiness: The definitive proof of the Z-stereochemistry lies in the magnitude of the vicinal coupling constant ($^3J_{H-H}$) between these two vinyl protons. For cis-alkenes, this value is typically in the range of 7-12 Hz. Its trans counterpart, (E)-3-Iodoacrylic acid, would exhibit a much larger coupling constant (typically 13-18 Hz). This single parameter provides an unambiguous and self-validating confirmation of the double bond geometry.
- ^{13}C NMR:
 - A standard proton-decoupled ^{13}C NMR spectrum will show three distinct signals corresponding to the three carbon atoms in unique electronic environments.^[7]
 - Carbonyl Carbon (-COOH): The least shielded carbon, appearing furthest downfield, typically in the 165-175 ppm range.^[8]
 - Vinylic Carbons (-CH=CH-): Two signals in the alkene region (~ 100 -140 ppm). The carbon atom bonded to the iodine (C-I) will be significantly shielded compared to a typical vinylic carbon due to the "heavy atom effect."

Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups.^[9]

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band from approximately 2500 - 3300 cm^{-1} , which is characteristic of the hydrogen-bonded O-H group in a carboxylic acid dimer.
- C=O Stretch (Carbonyl): A very strong, sharp absorption band around 1680 - 1710 cm^{-1} . The conjugation with the C=C double bond shifts this to a slightly lower wavenumber compared to a saturated carboxylic acid.

- C=C Stretch (Alkene): A medium intensity absorption around 1600-1640 cm^{-1} .
- C-I Stretch (Carbon-Iodine): A weak absorption in the fingerprint region, typically found at 500-600 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and can provide fragmentation information.

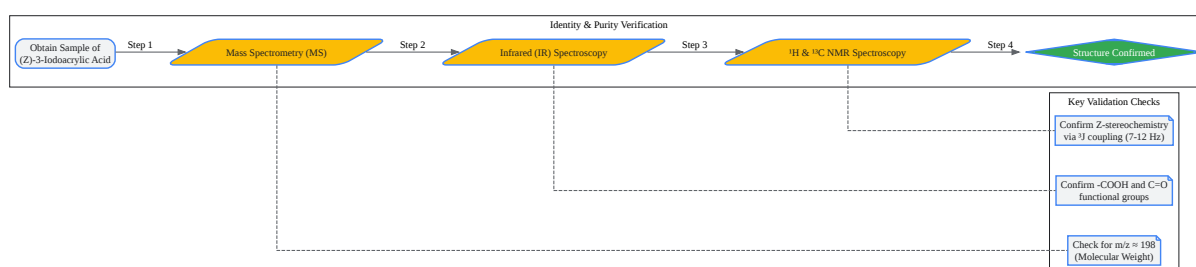
- Molecular Ion Peak ($[M]^+$): In techniques like electron ionization (EI), a peak corresponding to the molecular weight ($m/z \approx 198$) should be observable.[\[10\]](#)
- Isotopic Pattern: The presence of iodine (^{127}I is 100% abundant) simplifies the isotopic pattern.
- Key Fragments: Common fragmentation pathways include the loss of the carboxyl group (-COOH, 45 Da) and the loss of the iodine atom (-I, 127 Da).

Section 4: Experimental Methodologies

The following protocols describe standard, reliable methods for determining key physical properties.

Workflow for Spectroscopic Identity Confirmation

This workflow ensures a systematic and definitive confirmation of the material's identity and stereochemistry.



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Caption: Logical workflow for the definitive structural confirmation of **(Z)-3-Iodoacrylic acid**.

Protocol: Melting Point Determination

This method provides a sharp melting range for pure substances, with impurities causing depression and broadening of this range.

- Preparation: Ensure the **(Z)-3-Iodoacrylic acid** sample is completely dry and finely powdered.
- Capillary Loading: Tightly pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Instrumentation: Place the capillary tube into a calibrated digital melting point apparatus.

- **Measurement:** Heat the sample rapidly to about 15-20 °C below the expected melting point (65 °C). Then, decrease the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2).
- **Validation:** A pure sample will have a sharp melting range ($T_2 - T_1 < 2$ °C). The observed range should be consistent with the literature value (approx. 65 °C).

Protocol: pKa Determination via Potentiometric Titration

This classic method reliably determines the pKa by measuring pH changes upon addition of a titrant.

- **Solution Preparation:** Accurately weigh approximately 0.1 mmol of **(Z)-3-Iodoacrylic acid** and dissolve it in ~50 mL of deionized, CO₂-free water. Gentle warming may be required.
- **Titration Setup:** Place the solution in a jacketed beaker maintained at 25 °C. Introduce a calibrated pH electrode and a magnetic stirrer.
- **Titration:** Slowly titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), recording the pH after each incremental addition of titrant.
- **Data Analysis:** Plot the pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
- **pKa Determination:** The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized). This can also be determined more accurately from the maximum of the first derivative of the titration curve.

Section 5: Stability and Handling

As a reactive chemical intermediate, proper storage and handling are essential for maintaining its integrity and ensuring laboratory safety.

- **Storage:** The compound should be stored in a tightly sealed container in a refrigerator (2-8 °C), protected from light and moisture.^{[4][5]}

- **Stability:** **(Z)-3-Iodoacrylic acid** is the kinetically favored product of certain syntheses and can be susceptible to isomerization to the more thermodynamically stable (E)-isomer under thermal, photochemical, or catalytic conditions.[1]
- **Safety:** The compound is classified as corrosive and causes severe skin burns and eye damage (GHS Hazard statement H314).[5] It may also be harmful if swallowed, in contact with skin, or inhaled.[2] All handling should be performed in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Conclusion

(Z)-3-Iodoacrylic acid is a synthetic intermediate defined by a precise set of physical properties. Its solid nature, moderate melting point, and expected acidity are foundational to its practical application. The definitive confirmation of its structure, and particularly its crucial Z-stereochemistry, relies on a logical application of modern spectroscopic methods, with ^1H NMR providing the most unambiguous evidence through proton-proton coupling constants. By understanding and experimentally verifying these core characteristics, researchers and drug development professionals can confidently and safely employ this versatile building block in the synthesis of novel and impactful molecules.

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